

A Comparative Analysis of Mechanical Properties: AZ66 vs. AZ91 Magnesium Alloys

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: AZ66

Cat. No.: B605735

[Get Quote](#)

A comprehensive review of the mechanical performance of two prominent magnesium-aluminum-zinc alloys, **AZ66** and AZ91, tailored for researchers, scientists, and professionals in drug development seeking lightweight, high-strength materials.

This guide provides a detailed comparison of the mechanical properties of **AZ66** and AZ91 magnesium alloys, supported by experimental data and standardized testing protocols. The selection of appropriate materials is critical in the development of advanced scientific and medical equipment, where a high strength-to-weight ratio and reliable performance are paramount. This document aims to facilitate informed decision-making by presenting a clear, data-driven comparison of these two alloys.

Overview of AZ66 and AZ91

AZ66 and AZ91 are both magnesium-based alloys belonging to the AZ (aluminum-zinc) series. These alloys are widely utilized in various industries due to their low density, good castability, and favorable mechanical properties. AZ91, with a higher aluminum content, is one of the most common die-casting magnesium alloys, known for its excellent strength and corrosion resistance.^[1] **AZ66**, with a more balanced composition of aluminum and zinc, offers a different combination of properties that may be advantageous for specific applications. The designation "AZ" indicates that aluminum (A) and zinc (Z) are the principal alloying elements, with the subsequent numbers representing their respective nominal percentages.

Quantitative Mechanical Properties

The mechanical properties of **AZ66** and AZ91 have been determined through standardized testing procedures to ensure accuracy and comparability. The following table summarizes the key mechanical properties of both alloys in the as-cast condition.

Mechanical Property	AZ66 (Estimated)	AZ91D	Unit
Ultimate Tensile Strength	210 - 240	230 - 243	MPa
Tensile Yield Strength	140 - 160	150 - 160	MPa
Elongation at Break	4 - 7	3 - 6	%
Hardness (Brinell)	~70	63 - 70	HB
Fatigue Strength	Not Available	~97	MPa

Note: The properties for **AZ66** are estimated based on data for Mg-Al-Zn alloys with similar compositions, as direct datasheet values for **AZ66** are not readily available in the public domain.

Experimental Protocols

The mechanical properties presented in this guide are determined using standardized experimental protocols to ensure the reliability and reproducibility of the results.

Tensile Testing

Tensile properties, including ultimate tensile strength, yield strength, and elongation, are determined following the guidelines outlined in ASTM B557: Standard Test Methods for Tension Testing Wrought and Cast Aluminum- and Magnesium-Alloy Products.

Methodology:

- **Specimen Preparation:** Standard tensile specimens are machined from cast ingots of the respective alloys. The dimensions of the specimens conform to the specifications detailed in ASTM B557.

- **Test Procedure:** The specimen is mounted in a universal testing machine. A uniaxial tensile load is applied at a constant strain rate until the specimen fractures.
- **Data Acquisition:** During the test, the applied load and the elongation of the specimen are continuously recorded.
- **Calculation of Properties:**
 - **Ultimate Tensile Strength (UTS):** The maximum stress the material can withstand before fracture.
 - **Yield Strength (YS):** The stress at which the material begins to deform plastically, typically determined using the 0.2% offset method.
 - **Elongation:** The percentage increase in the length of the specimen after fracture, measured over a specified gauge length.

Hardness Testing

Hardness testing is conducted to assess the material's resistance to localized plastic deformation. The Brinell hardness values are typically determined, although Rockwell hardness testing is also common.

Methodology (Brinell Hardness):

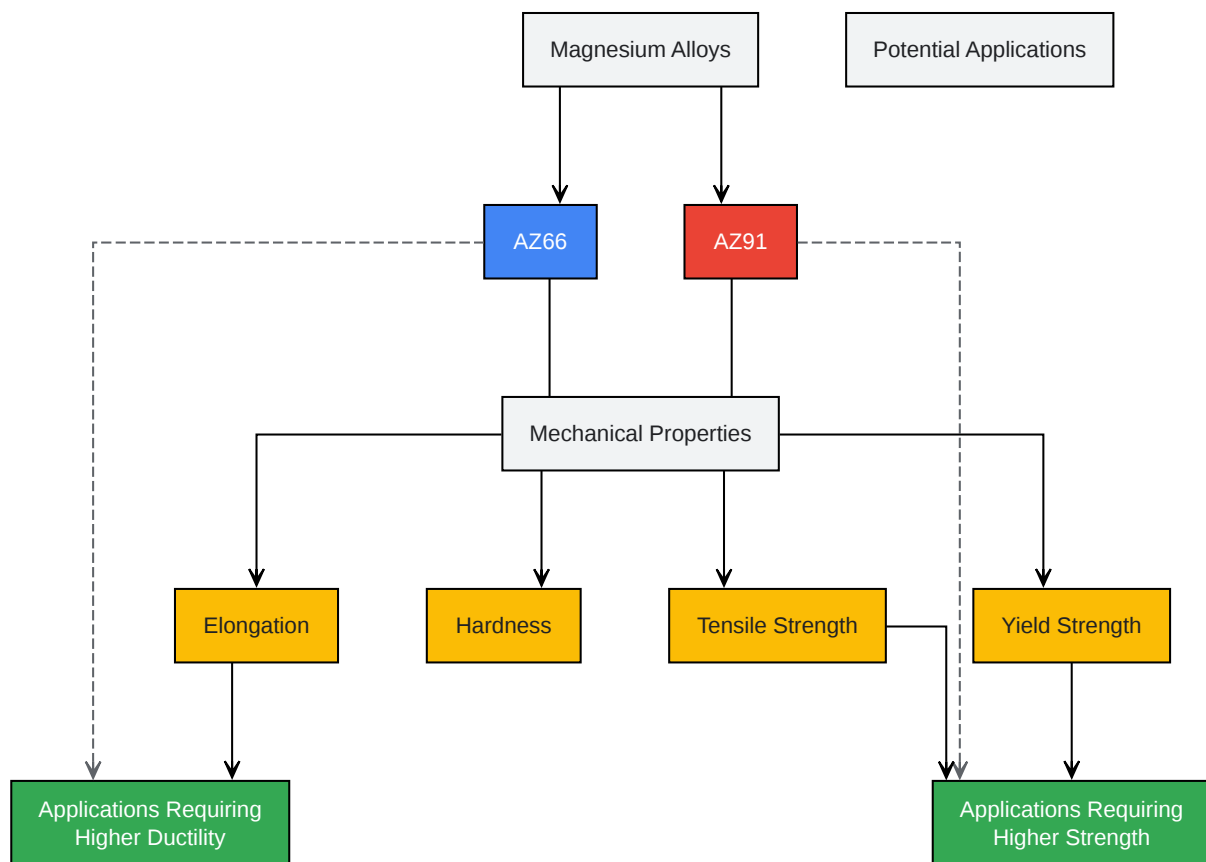
- **Test Standard:** The procedure generally follows the principles of ASTM E10: Standard Test Method for Brinell Hardness of Metallic Materials.
- **Procedure:** A hardened steel or tungsten carbide ball of a specific diameter is pressed into the surface of the material with a known load for a set duration.
- **Measurement:** The diameter of the resulting indentation is measured using a microscope.
- **Calculation:** The Brinell Hardness Number (HB) is calculated based on the applied load and the surface area of the indentation.

Methodology (Rockwell Hardness): For Rockwell hardness, ASTM E18: Standard Test Methods for Rockwell Hardness of Metallic Materials is the governing standard.^[1] This test measures

the depth of penetration of an indenter under a specific load.

Visualization of the Comparison Workflow

The following diagram illustrates the logical workflow for comparing the mechanical properties of **AZ66** and AZ91 magnesium alloys.



[Click to download full resolution via product page](#)

Caption: Workflow for comparing **AZ66** and AZ91 properties.

Discussion

Based on the available data, AZ91 generally exhibits slightly higher ultimate tensile strength and yield strength compared to the estimated properties of **AZ66**. This is consistent with the higher aluminum content in AZ91, which typically contributes to increased strength in magnesium alloys. Conversely, **AZ66** is estimated to have a slightly better elongation at break, suggesting it may offer a marginal advantage in ductility. The hardness of both alloys appears to be in a similar range.

The choice between **AZ66** and AZ91 will ultimately depend on the specific requirements of the application. For components where maximum strength is the primary concern, AZ91 would be the preferred material. However, for applications that may require a slightly higher degree of formability or toughness, where a small trade-off in strength is acceptable, **AZ66** could be a viable alternative.

It is important to note that the properties of cast alloys can be significantly influenced by the casting process parameters, heat treatment, and the presence of any casting defects. Therefore, the values presented here should be considered as typical and may vary depending on the specific manufacturing conditions. For critical applications, it is always recommended to perform material testing on representative samples produced under the intended manufacturing process.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Strengthening of Mg-6Al-1Zn Alloy via Simultaneous Loading and Aging - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [A Comparative Analysis of Mechanical Properties: AZ66 vs. AZ91 Magnesium Alloys]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b605735#az66-versus-az91-mechanical-properties-comparison]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com